

An In-depth Technical Guide to 2-Isobutylthiazole: Chemical and Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-IsobutyIthiazole is a heterocyclic organic compound that plays a significant role in the flavor and fragrance industry.[1] It is a key component responsible for the characteristic aroma of fresh, ripe tomatoes.[2][3] This volatile compound is also found naturally in various other sources and is utilized to impart or enhance green, vegetable-like notes in a wide array of food products, including baked goods, meat products, and fruit essences.[3][4][5] Beyond its sensory applications, **2-isobutyIthiazole** serves as a valuable intermediate in the synthesis of other heterocyclic compounds and is explored in the development of pharmaceuticals and agrochemicals due to the versatile reactivity of the thiazole ring.[5] This guide provides a comprehensive overview of the chemical and physical properties of **2-isobutyIthiazole**, along with a detailed experimental protocol for its synthesis.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **2-isobutylthiazole** are summarized in the tables below, providing a consolidated reference for laboratory and research applications.

Table 1: General and Chemical Properties



Property	Value	Source(s)
Molecular Formula	C7H11NS	[1][2][6]
Molecular Weight	141.23 g/mol	[1][2]
CAS Number	18640-74-9	[1][6]
EC Number	242-470-1	[2][6]
FEMA Number	3134	[2]
Appearance	Colorless to pale yellow liquid	[1][4][7]
Odor	Green, tomato leaf, earthy, vegetable-like	[1][4][6][7]
Solubility	Slightly soluble in water; soluble in alcohol and fats.	[4][6][8]

Table 2: Physical and Spectroscopic Data

Property	Value	Source(s)
Density	0.995 g/mL at 25 °C	[4][5][9]
Boiling Point	174-180 °C at 760 mmHg	[4][5][7]
Refractive Index	n20/D 1.495	[5][9]
Flash Point	57.22 °C (135 °F)	[4][7]
Vapor Pressure	1.091 mmHg at 25 °C (estimated)	[4][7]
Vapor Density	4.8 (Air = 1)	[4][7]
logP (o/w)	1.715 (estimated)	[4][7]
IR and Mass Spectrum	Available in the NIST WebBook	[10]

Table 3: Organoleptic Properties



Property	Description	Source(s)
Odor Description	Powerful, fresh, natural, with notes of tomato, wasabi, privet, and earthy, vegetable, metallic nuances.	[4][7]
Flavor Profile	Green, vegetable, tomato-like, with raw and musty nuances.	[4][7]
Odor Threshold in Water	2-3.5 ppb	[4]

Synthesis of 2-Isobutylthiazole

The synthesis of **2-isobutylthiazole** can be achieved through a multi-step process involving the formation of a mercaptoacetaldehyde dimer, followed by condensation and subsequent dehydrogenation.

Experimental Protocol

Step 1: Synthesis of Mercaptoacetaldehyde Dimer

- In a reaction flask equipped with a stirrer and a thermometer, add 1500 ml of sodium hydrosulfide.
- Cool the flask to 0 °C using a salt-ice bath.
- Over a period of 45 minutes, slowly add 300 g of acetic acid to the cooled sodium hydrosulfide solution.
- Allow the reaction to proceed to completion to obtain the mercaptoacetaldehyde dimer.

Step 2: Condensation to form 2-Isobutyl-2,5-dihydrothiazole

- The mercaptoacetaldehyde dimer from the previous step is condensed with 3-methyl butyraldehyde.
- Anhydrous sodium sulfate and ammonia gas are introduced to facilitate the reaction, yielding 2-isobutyl-2,5-dihydrothiazole.

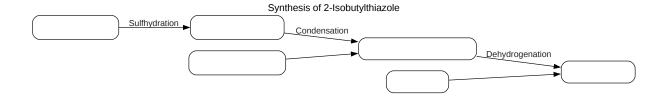


Step 3: Dehydrogenation to 2-Isobutylthiazole

- The 2-isobutyl-2,5-dihydrothiazole is subjected to dehydrogenation using benzoquinone as the dehydrogenating agent.
- The reaction mixture is then subjected to distillation, initially at atmospheric pressure to remove benzene (75-80 °C).
- Finally, vacuum distillation is performed to collect the fraction at 62-68 °C under a vacuum of 8-12 mmHg, which is the final 2-isobutylthiazole product.

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **2-isobutylthiazole**.



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A flowchart illustrating the synthesis of **2-isobutylthiazole**.

Safety and Handling

2-IsobutyIthiazole is a flammable liquid and vapor.[11] It is harmful if swallowed and causes skin and serious eye irritation.[8][11] It may also cause respiratory irritation.[11] When handling this chemical, it is crucial to use appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, and to work in a well-ventilated area. Store in a cool, dry place away from ignition sources in a tightly closed container.[6] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).



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